

Essential Safety and Operational Guide for 2-Chloroethanamine-d4 hydrochloride

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Compound of Interest

Compound Name: 2-Chloroethanamine-d4 hydrochloride

Cat. No.: B1146207

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This guide provides critical safety, handling, and disposal information for 2-Chloroethanamine-d4 hydrochloride, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is vital for ensuring a safe laboratory environment.

Chemical Profile:

Property	Value
Chemical Name	2-Chloroethanamine-d4 hydrochloride
Synonyms	2-aminoethyl-d4 chloride hydrochloride
CAS Number	172333-26-5
Molecular Formula	C ₂ H ₃ D ₄ N·HCl
Hazards	Corrosive, Causes severe skin burns and eye damage, Suspected of causing genetic defects. [1] [2] [3] [4]

Personal Protective Equipment (PPE)

The primary defense against exposure is the correct and consistent use of Personal Protective Equipment. The following PPE is mandatory when handling 2-Chloroethanamine-d4 hydrochloride.

PPE Category	Specification	Standard Compliance (Example)
Eye Protection	Tightly fitting safety goggles with side-shields. [1]	EN 166 (EU) or NIOSH (US)
Hand Protection	Chemical-impermeable gloves (e.g., nitrile, neoprene). Gloves must be inspected before use.	EN 374
Body Protection	Fire/flame resistant and impervious clothing, such as a lab coat or disposable gown. [1]	-
Respiratory Protection	To be used in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate cartridge is necessary. [1]	NIOSH (US) or EN 149 (EU)

Operational Plan: Step-by-Step Handling Protocol

This section details the procedural steps for the safe handling of 2-Chloroethanamine-d4 hydrochloride from receipt to use.

1. Preparation and Engineering Controls:

- Ventilation: All handling of 2-Chloroethanamine-d4 hydrochloride must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible and in close proximity to the workstation.[\[5\]](#)[\[6\]](#)
- Pre-Handling Check: Before starting, ensure all required PPE is available and in good condition. Inspect gloves for any signs of damage or degradation.

2. Handling Procedures:

- Dispensing: When weighing or transferring the solid, avoid the formation of dust and aerosols.[1][5] Use non-sparking tools to prevent potential ignition sources.[1][5]
- Contact Avoidance: Avoid all direct contact with the skin and eyes.[1][3] In the event of accidental contact, immediately follow the first-aid measures outlined below.
- Personal Hygiene: Do not eat, drink, or smoke in the handling area.[3] Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[3][4]

3. Storage:

- Conditions: Store in a cool, dry, and well-ventilated location.[1]
- Container: Keep the container tightly closed and store in a locked area to restrict access.[1][2]
- Incompatibilities: Store away from incompatible materials, particularly strong oxidizing agents and strong bases.[5][6]

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [1]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. [1] [2]
Eye Contact	Rinse cautiously with water for several minutes. [1] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [1]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. [1] Seek immediate medical attention. [2]

Disposal Plan

The disposal of 2-Chloroethanamine-d4 hydrochloride and its contaminated materials must be handled as hazardous waste.

1. Waste Segregation:

- Solid Waste: Any unused product, contaminated spatulas, or weigh boats should be collected in a clearly labeled, sealed container for hazardous solid waste.
- Contaminated PPE: Used gloves, disposable lab coats, and other contaminated materials should be collected in a designated, labeled hazardous waste container.[\[5\]](#)

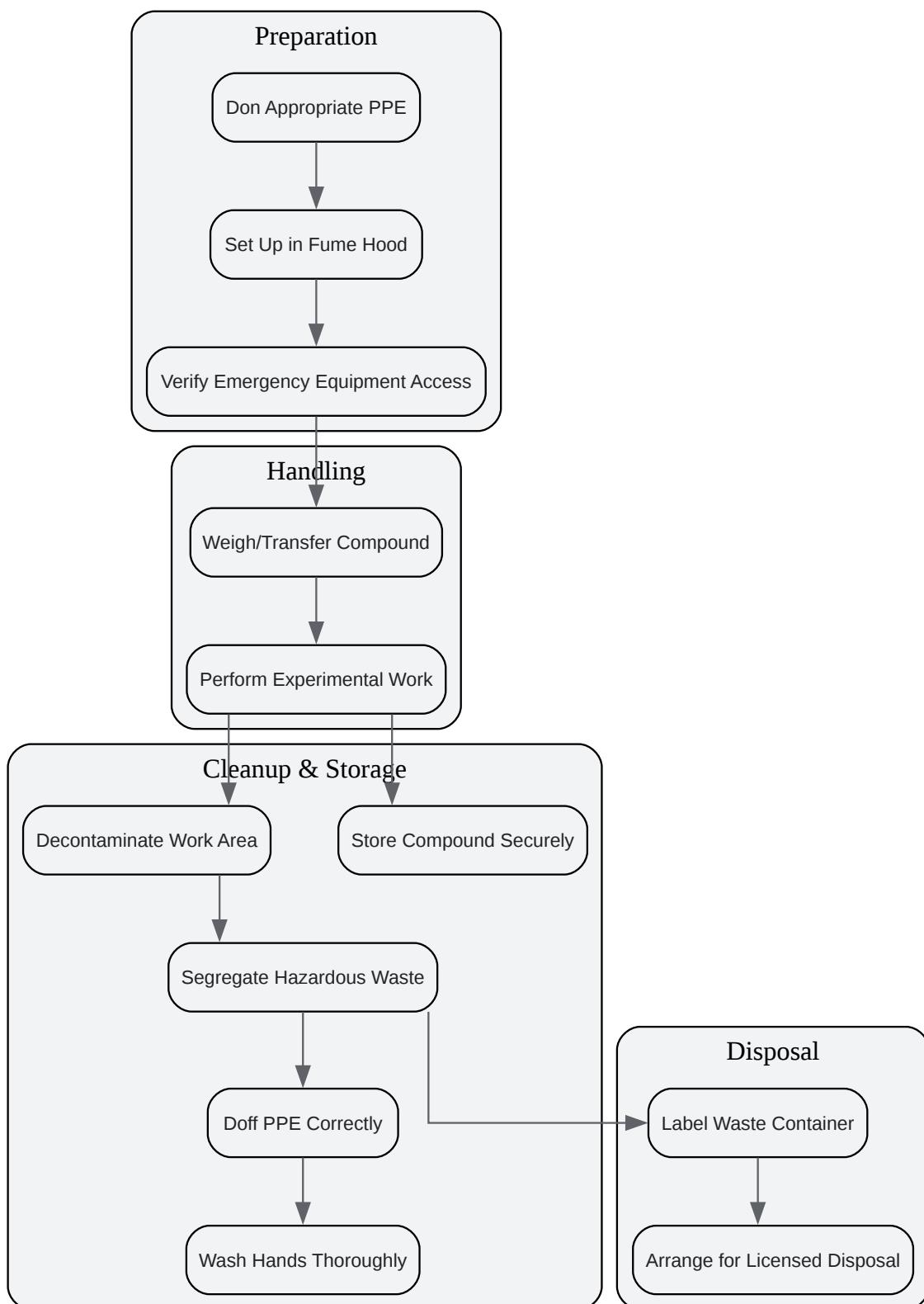
2. Disposal Procedure:

- Regulatory Compliance: All waste must be disposed of in accordance with local, state, and federal regulations for hazardous chemical waste.[\[1\]](#)[\[4\]](#)

- Licensed Disposal: Entrust the disposal to a licensed and qualified hazardous waste disposal company.
- Environmental Precaution: Do not dispose of the chemical down the drain or into the environment.[\[1\]](#)

Experimental Workflow Diagram

The following diagram outlines the logical flow for safely handling 2-Chloroethanamine-d4 hydrochloride in a laboratory setting.

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Caption: Workflow for the safe handling of 2-Chloroethanamine-d4 hydrochloride.

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References

- 1. Deuterated Compounds [simsonpharma.com]
- 2. allanchem.com [allanchem.com]
- 3. ckgas.com [ckgas.com]
- 4. Disposal of deuterium (D₂) — Synergy Recycling [synergy-recycling.co.uk]
- 5. researchgate.net [researchgate.net]
- 6. benchchem.com [benchchem.com]
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